

# Application Notes and Protocols: Cone Calorimetry Testing of Materials with Antiblaze® 100

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## Compound of Interest

Compound Name: Antiblaze 100

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These application notes provide a detailed procedure for evaluating the fire performance of materials treated with the flame retardant Antiblaze® 100 using a cone calorimeter. The protocols outlined are based on established international standards, such as ASTM E1354 and ISO 5660, and are intended to ensure accurate and reproducible results.

## Introduction to Cone Calorimetry and Antiblaze® 100

The cone calorimeter is a versatile bench-scale instrument used to determine the reaction-to-fire properties of materials.[1] It measures key parameters such as the rate of heat release (HRR), time to ignition (TTI), mass loss rate (MLR), and smoke production.[1][2] This data is crucial for assessing the fire safety of materials and for understanding the efficacy of flame retardants. The underlying principle of the cone calorimeter is oxygen consumption calorimetry, which correlates the amount of oxygen consumed during combustion to the heat released.[3]

Antiblaze® 100 is a chlorinated phosphate ester flame retardant. This type of flame retardant primarily acts in the gas phase by releasing radical scavengers that interrupt the combustion cycle. Additionally, it can contribute to char formation on the material's surface, creating a barrier that insulates the underlying polymer from the heat source.

# Experimental Protocol: Cone Calorimetry of Materials with Antiblaze® 100

This protocol outlines the step-by-step procedure for conducting a cone calorimetry test on a material sample treated with Antiblaze® 100.

## 1. Sample Preparation:

- **Specimen Dimensions:** Prepare square specimens of the material with dimensions of 100 mm x 100 mm. The maximum thickness should not exceed 50 mm.
- **Conditioning:** Condition the specimens to a constant mass in a controlled environment of  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity before testing.[\[4\]](#)
- **Wrapping:** Wrap the bottom and sides of the specimen with a single layer of aluminum foil, ensuring the shiny side is facing the specimen. The top surface, which will be exposed to the heater, should remain unwrapped.
- **Sample Holder:** Place the wrapped specimen in the sample holder on a bed of ceramic fiber blanket.

## 2. Test Apparatus and Parameters:

- **Apparatus:** A standard cone calorimeter conforming to ASTM E1354 or ISO 5660 is required.
- **Orientation:** The standard orientation for testing is horizontal, with the heater positioned above the specimen.[\[2\]](#)
- **Heat Flux:** Set the conical heater to the desired incident heat flux. Common heat fluxes for testing building materials and plastics are 35 kW/m<sup>2</sup> and 50 kW/m<sup>2</sup>. For this protocol, a heat flux of 35 kW/m<sup>2</sup> is recommended to simulate a developing fire scenario.
- **Ignition System:** A spark igniter is used to ignite the pyrolysis gases released from the material. Position the spark igniter 13 mm above the center of the specimen.
- **Exhaust System:** The exhaust system should have a flow rate of 24 L/s.

### 3. Test Procedure:

- **Calibration:** Perform all necessary calibrations for the gas analyzers (oxygen, carbon monoxide, carbon dioxide) and the mass measurement system as per the instrument manufacturer's instructions.
- **Baseline Measurement:** Establish a stable baseline for the gas analyzers with the exhaust fan running.
- **Sample Loading:** Place the sample holder with the prepared specimen on the load cell under the conical heater.
- **Initiate Test:** Start the data acquisition and expose the specimen to the radiant heat from the conical heater.
- **Time to Ignition (TTI):** Record the time from the start of the test until sustained flaming is observed on the specimen surface.
- **Data Collection:** Continuously record the mass of the specimen, the oxygen concentration in the exhaust stream, and the smoke obscuration throughout the test.
- **Test Duration:** Continue the test until flaming ceases and the mass loss rate drops to a negligible level, or for a predetermined duration (e.g., 20 minutes).

### 4. Data Analysis:

From the collected data, the following key parameters are calculated:

- **Heat Release Rate (HRR):** Calculated from the oxygen consumption data. The peak HRR (pHRR) is a critical parameter for assessing fire hazard.
- **Total Heat Released (THR):** The integral of the HRR over the test duration.
- **Mass Loss Rate (MLR):** The rate at which the specimen loses mass during combustion.
- **Effective Heat of Combustion (EHC):** Calculated by dividing the HRR by the MLR.

- **Smoke Production:** Measured by the obscuration of a laser beam in the exhaust duct. Key parameters include the Smoke Production Rate (SPR) and Total Smoke Released (TSR).
- **Char Yield:** The percentage of the initial mass remaining at the end of the test.

## Data Presentation

The following tables summarize typical cone calorimetry data for a baseline material (e.g., flexible polyurethane foam) and the same material treated with Antiblaze® 100. The data is based on a study of water-blown molded flexible polyurethane foam materials.

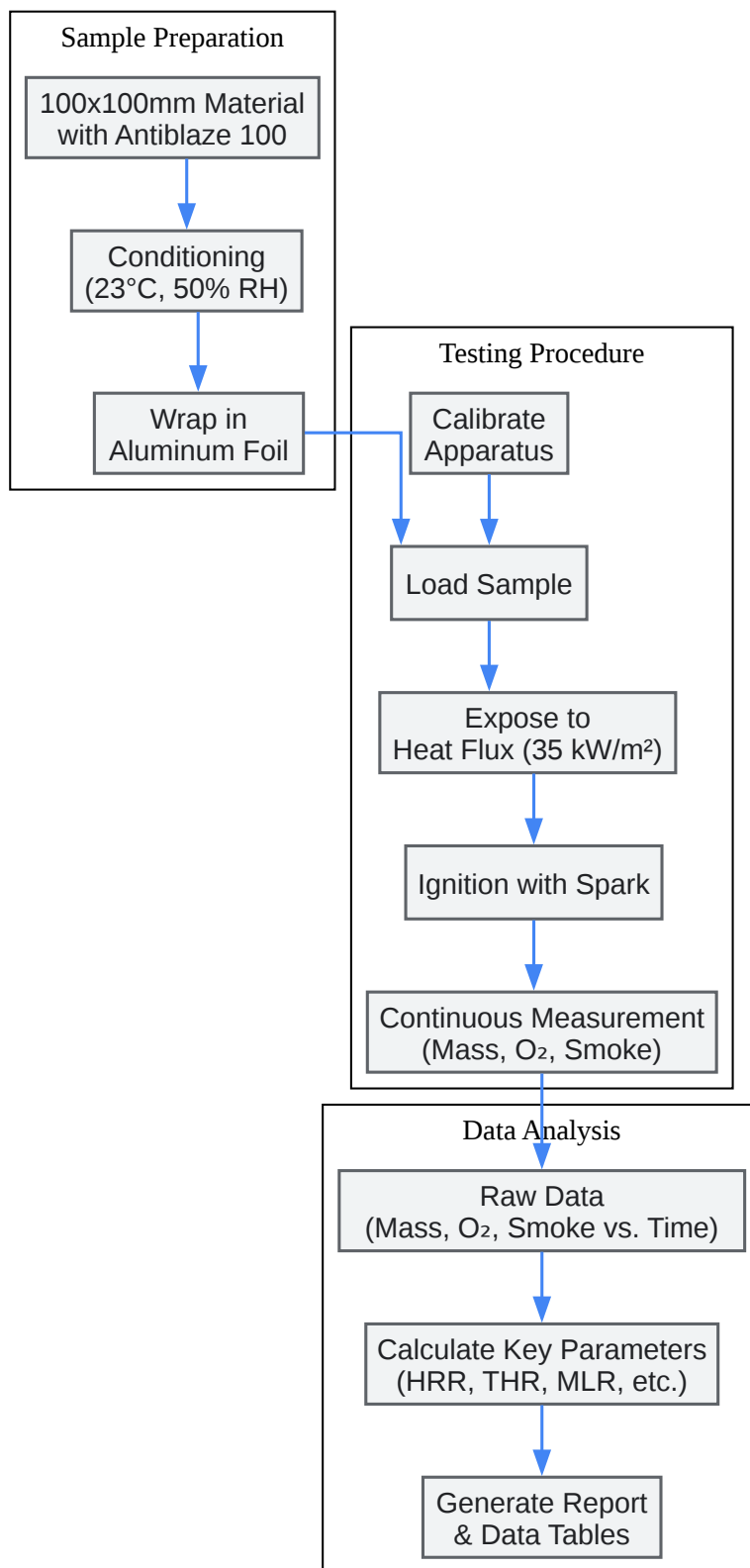
Table 1: Cone Calorimeter Data for Flexible Polyurethane Foam with and without Antiblaze® 100 (Heat Flux: 35 kW/m<sup>2</sup>)

Parameter	Unit	Baseline Polyurethane Foam	Polyurethane Foam with Antiblaze® 100
Time to Ignition (TTI)	s	[Data Not Available in Source]	[Data Not Available in Source]
Peak Heat Release Rate (pHRR)	kW/m <sup>2</sup>	465.4	Value for a different formulation was 230
Average Heat Release Rate (Av. HRR)	kW/m <sup>2</sup>	194.7	Value for a different formulation was 117.9
Total Heat Released (THR)	MJ/m <sup>2</sup>	51.61	Value for a different formulation was 39.53
Average Effective Heat of Combustion (Av. HOC)	MJ/kg	18.11	Value for a different formulation was 15.09
Average Mass Loss Rate (Av. MLR)	g/s·m <sup>2</sup>	16.22	Value for a different formulation was 12.80
Char Yield	%	[Data Not Available in Source]	[Data Not Available in Source]
Average CO <sub>2</sub> Yield	kg/kg	0.8354	Value for a different formulation was 0.6572

Note: The data for the Antiblaze® 100 formulation in the source document was part of a series of tests on different flame retardants. The values presented here for comparison are from a formulation with a different flame retardant (Antiblaze®-230) from the same study, as the specific line item for Antiblaze®-100 did not show passing results in the referenced vertical burn tests, and its cone calorimeter data was not explicitly singled out in the summary table in the same manner.<sup>[5]</sup> However, the general trend of reduced heat release and mass loss is expected with the inclusion of a chlorinated phosphate flame retardant like Antiblaze® 100.

## Mandatory Visualizations

### Experimental Workflow for Cone Calorimetry



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Caption: Experimental workflow for cone calorimetry testing.

## Signaling Pathway of Flame Retardancy for Chlorinated Phosphate Esters

Caption: Flame retardancy mechanism of **Antiblaze 100**.

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